

# In-depth Structural Analysis of the Diterpenoid Carpalasionin

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Carpalasionin

Cat. No.: B1150719

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A comprehensive technical guide on the structural analysis of **Carpalasionin**, a naturally occurring diterpenoid, has been compiled for researchers, scientists, and professionals in drug development. This document provides a detailed overview of the molecule's chemical properties, experimental protocols for its study, and an exploration of its potential biological significance based on its structural class.

**Carpalasionin**, isolated from the plant *Rabdosia lasiocarpa*, is classified as an ent-kaurane diterpenoid. Molecules of this class are known for their diverse and potent biological activities, including anticancer properties. This guide summarizes the available scientific information on **Carpalasionin** and related compounds to facilitate further research and development.

## Core Molecular Data

A summary of the fundamental properties of **Carpalasionin** is presented below. This data is essential for the accurate preparation and analysis of the molecule in a laboratory setting.

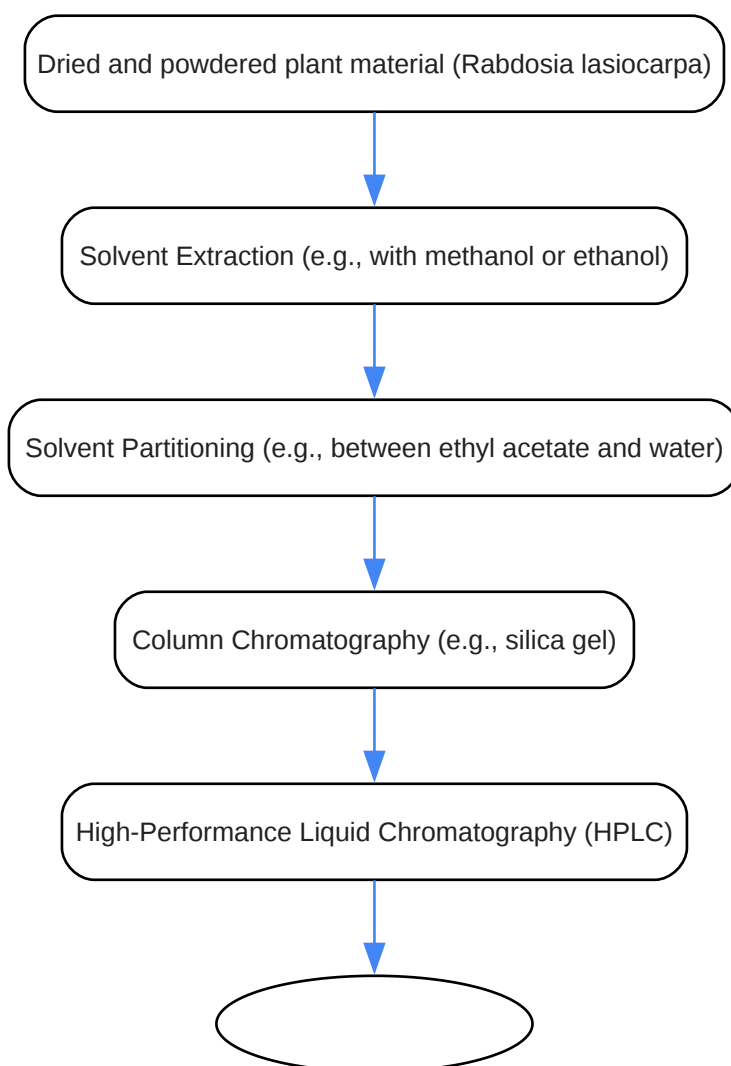
Property	Value	Source
Molecular Formula	C <sub>22</sub> H <sub>28</sub> O <sub>8</sub>	Chemical Supplier Data
Molecular Weight	420.45 g/mol	Chemical Supplier Data
CAS Number	83150-97-4	Chemical Supplier Data
Class	ent-kaurane diterpenoid	Scientific Literature
Natural Source	Rabdosia lasiocarpa	Scientific Literature

## Experimental Protocols

Detailed experimental methodologies are crucial for the replication and advancement of scientific findings. The following section outlines the general procedures for the isolation and structural elucidation of **Carpalasionin**, based on standard practices for natural product chemistry and the primary literature.

## Isolation and Purification

The isolation of **Carpalasionin** from *Rabdosia lasiocarpa* typically involves the following workflow:



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Caption: General workflow for the isolation and purification of **Carpalasionin**.

## Structural Elucidation

The determination of the precise chemical structure of **Carpalasionin** relies on a combination of spectroscopic techniques:

- Mass Spectrometry (MS): Used to determine the molecular weight and elemental composition of the molecule.
- Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1\text{H}$  and  $^{13}\text{C}$  NMR are used to identify the chemical environments of the hydrogen and carbon atoms, respectively. 2D NMR techniques

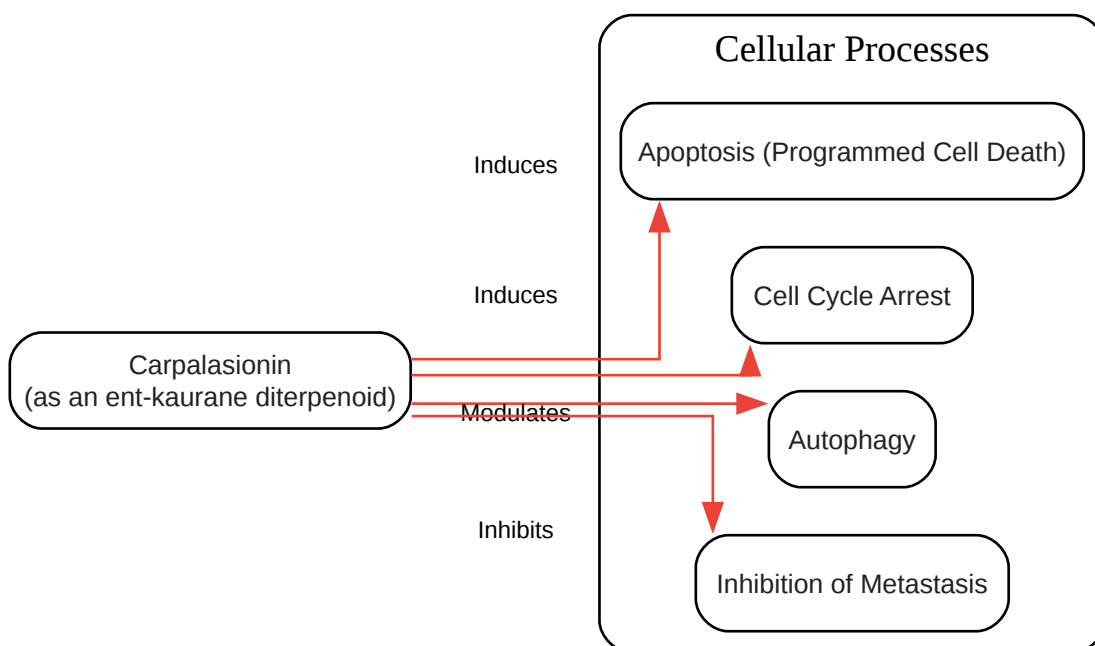
(such as COSY, HSQC, and HMBC) are employed to establish the connectivity between atoms.

- X-ray Crystallography: If a suitable crystal can be grown, this technique provides the definitive three-dimensional structure of the molecule.

## Potential Signaling Pathways and Biological Activity

While direct biological studies on **Carpalasionin** are limited in the public domain, its classification as an ent-kaurane diterpenoid allows for informed hypotheses regarding its potential biological activities and associated signaling pathways. Many compounds in this class exhibit significant anticancer effects.

The proposed mechanism of action for anticancer ent-kaurane diterpenoids often involves the modulation of key cellular processes that are dysregulated in cancer:



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Caption: Potential biological effects of **Carpalasionin** based on its chemical class.

Further investigation into these pathways could reveal specific molecular targets of **Carpalasionin**. Key proteins and signaling cascades that are often affected by ent-kaurane

diterpenoids include:

- Apoptosis Pathway: Modulation of BCL-2 family proteins (e.g., BAX) and activation of caspases.
- Cell Cycle Regulation: Downregulation of cyclins and cyclin-dependent kinases (CDKs).
- Metastasis: Inhibition of matrix metalloproteinases (MMPs) and the Vascular Endothelial Growth Factor (VEGF) signaling pathway.

The structural information and hypothesized biological activities presented in this guide are intended to serve as a valuable resource for the scientific community, encouraging further investigation into the therapeutic potential of **Carpalasionin**.

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)